

Personal protective equipment for handling 4-Bromophenylacetonitrile

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Compound of Interest

Compound Name: 4-Bromophenylacetonitrile

Cat. No.: B126402

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Essential Safety and Handling Guide for 4-Bromophenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-Bromophenylacetonitrile** (CAS No. 16532-79-9). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromophenylacetonitrile is classified as harmful if swallowed, in contact with skin, or if inhaled.^{[1][2][3]} It can cause skin, eye, and respiratory irritation.^{[1][2][4][5]} It is also a lachrymator, a substance that can cause tearing.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles.[6] A face shield should be worn if there is a risk of splashing.[7]	To protect eyes from contact with the chemical, which can cause serious irritation.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[2][7]	To prevent skin contact, as the substance is harmful and can cause skin irritation.[1][2][4]
Body Protection	A lab coat or chemical-resistant apron.[6] Wear appropriate protective clothing to minimize skin contact.	To protect against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [2][4] If ventilation is inadequate, use a NIOSH-approved respirator.[4]	To avoid inhalation of dust or vapors, which can cause respiratory tract irritation and may be harmful.[1][2]

Safe Handling and Storage Protocol

Operational Plan:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible. All personnel must be trained on the specific hazards and handling procedures for this compound.
- Engineering Controls: Always handle **4-Bromophenylacetonitrile** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[2][4]
- Handling:
 - Avoid direct contact with the substance.[2]
 - Do not eat, drink, or smoke in the handling area.[1][4]
 - Wash hands thoroughly after handling.[4]

- Keep the container tightly closed when not in use.^[4]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.^[4] The container should be kept tightly closed.^[4]

First Aid and Emergency Procedures

Immediate medical attention is required for all routes of exposure.^[4]

Table 2: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. ^[1] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. ^[1] Seek immediate medical attention.
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. ^[1] Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[1] Do not allow the victim to rub their eyes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[4]

Spill and Disposal Plan

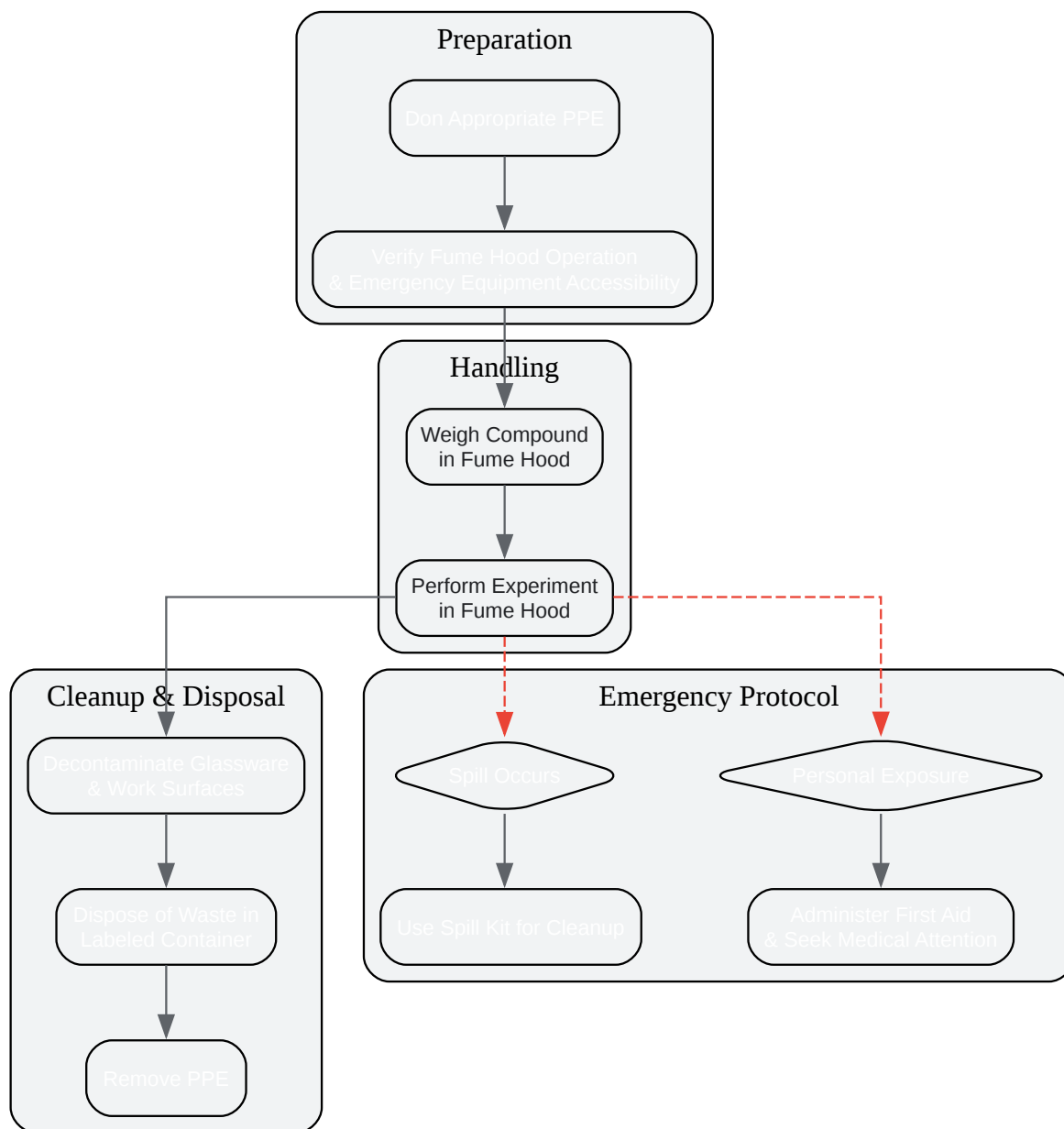
Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wearing the appropriate PPE, clean up spills immediately.
- For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal.^[4] Avoid generating dust.^[4]
- For liquid spills, absorb with an inert material and place in a suitable, labeled container for disposal.

Disposal Plan:

Dispose of **4-Bromophenylacetonitrile** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not dispose of it down the drain or into the environment.^[2] Contact a licensed professional waste disposal service to dispose of this material.

Workflow for Handling 4-Bromophenylacetonitrile



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Caption: Workflow for the safe handling of **4-Bromophenylacetonitrile**.

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